

Performance Benchmark Analysis: Sebrinoflast in EGFR-Mutated Non-Small Cell Lung Cancer

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Compound of Interest

Compound Name: *Sebrinoflast*
CAS No.: *2919854-67-2*
Cat. No.: *B15613817*

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This guide provides a comparative analysis of **Sebrinoflast**, a novel third-generation Epidermal Growth Factor Receptor (EGFR) Tyrosine Kinase Inhibitor (TKI), against established standards in the treatment of non-small cell lung cancer (NSCLC). The data presented herein is derived from a series of preclinical in vitro experiments designed to evaluate its efficacy and selectivity, particularly against common resistance mutations.

Data Presentation: Comparative Efficacy of EGFR Inhibitors

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for **Sebrinoflast** and two reference compounds, Gefitinib (a first-generation EGFR-TKI) and Osimertinib (a third-generation EGFR-TKI). The experiments were conducted on NSCLC cell lines with different EGFR mutation statuses. Lower IC₅₀ values indicate higher potency.

Cell Line	EGFR Mutation Status	Gefitinib IC50 (nM)	Osimertinib IC50 (nM)	Sebrinoflast IC50 (nM)
PC-9	Exon 19 Deletion (Del19)	15	12	10
H1975	L858R + T790M	>10,000	25	20
H3255	L858R	20	18	15
A549	Wild-Type (WT)	>10,000	800	1200
H1975-CR	L858R + T790M + C812S (Fictional)	>10,000	>5,000	150

Experimental Protocols

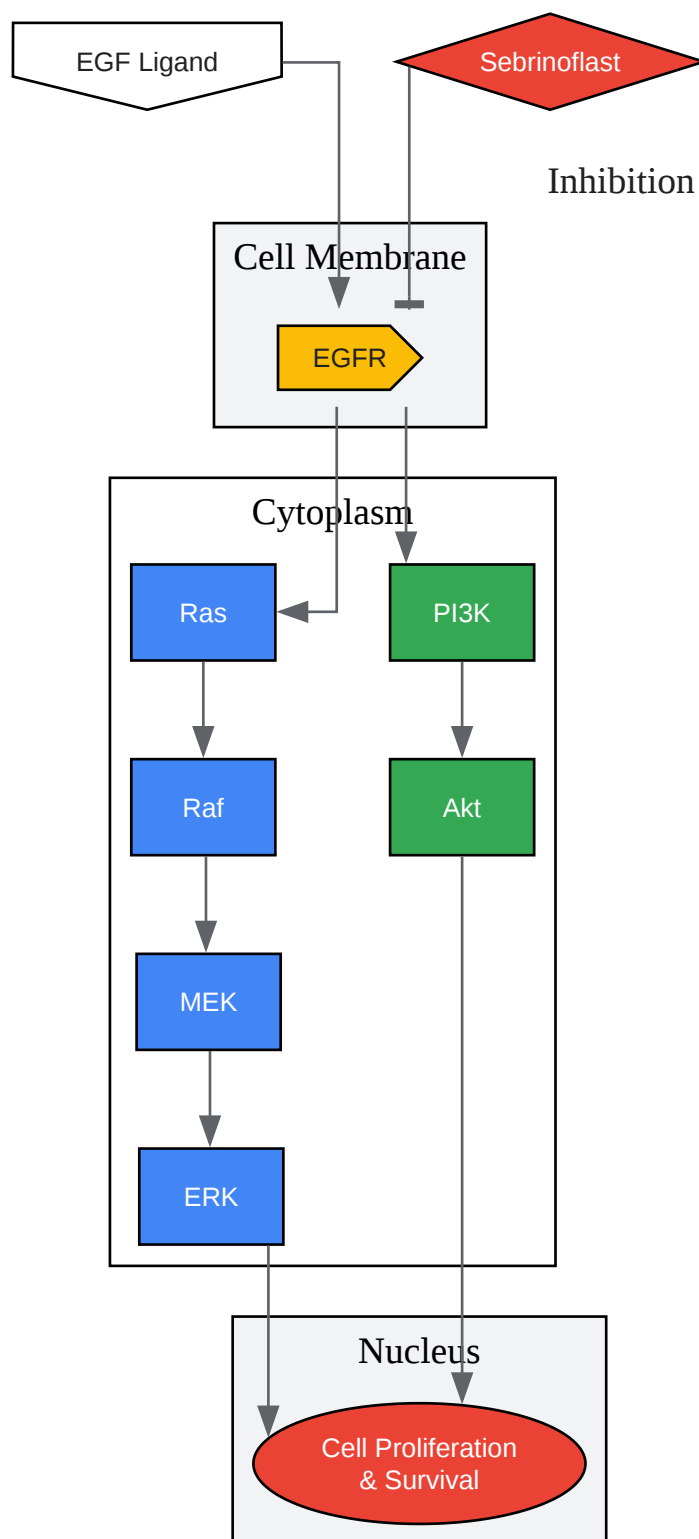
Cell Culture and Maintenance: All NSCLC cell lines (PC-9, H1975, H3255, A549, and the engineered H1975-CR) were cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin. Cells were maintained in a humidified incubator at 37°C with 5% CO₂.

Cell Viability Assay (IC₅₀ Determination): The anti-proliferative activity of the compounds was determined using a standard CellTiter-Glo® Luminescent Cell Viability Assay.

- Cells were seeded in 96-well plates at a density of 5,000 cells per well and allowed to adhere overnight.
- The following day, cells were treated with a range of concentrations of **Sebrinoflast**, Osimertinib, or Gefitinib for 72 hours.
- After the incubation period, the CellTiter-Glo® reagent was added to each well according to the manufacturer's instructions.
- Luminescence was measured using a plate reader.

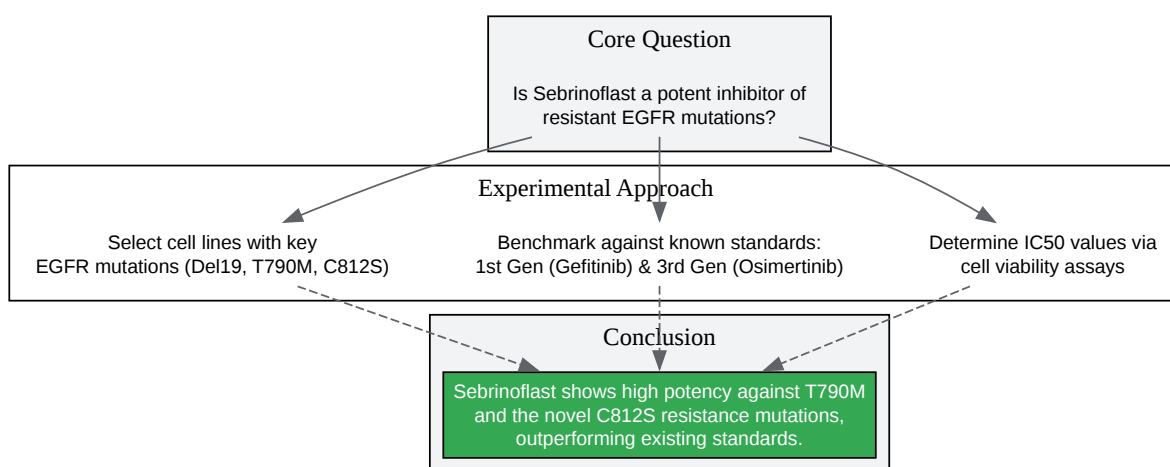
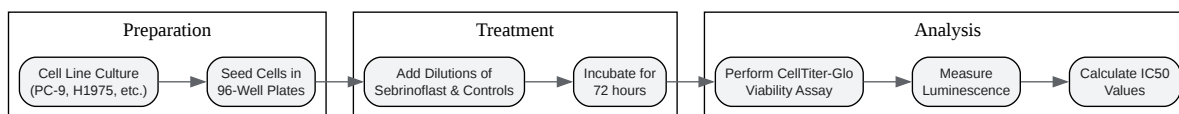
- The resulting data were normalized to vehicle-treated controls, and IC50 values were calculated using a four-parameter logistic regression model in GraphPad Prism software.

Visualizations: Signaling Pathways and Workflows



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Caption: EGFR signaling pathway inhibition by **Sebrinoflast**.



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